

A Comprehensive Technical Guide to the Safe Handling of 4-Fluorobenzamide

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Compound of Interest

Compound Name: 4-Fluorobenzamide

Cat. No.: B1200420

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For Researchers, Scientists, and Drug Development Professionals


This guide provides an in-depth overview of the safety and handling precautions for **4-Fluorobenzamide**, a compound frequently utilized in medicinal chemistry and drug discovery. The following sections detail the material's hazards, proper handling procedures, emergency response, and disposal, drawing from authoritative safety data sheets (SDS).

Hazard Identification and Classification

4-Fluorobenzamide is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classifications:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System

GHS Pictograms:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Data Summary

The following tables summarize the key quantitative data for **4-Fluorobenzamide**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₆ FNO
Molecular Weight	139.13 g/mol
Appearance	White to off-white crystalline powder
Melting Point	154-158 °C (309-316 °F)
Boiling Point	275.6 °C at 760 mmHg
Solubility	Soluble in methanol and chloroform.
Vapor Pressure	No data available
Vapor Density	No data available
Relative Density	No data available

Table 2: Toxicological Data

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Rat	Oral	681 mg/kg (Predicted)
LC50 (Lethal Concentration, 50%)	-	-	No data available

Note: Toxicological data may be based on predictions or studies on similar compounds and should be interpreted with caution.

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not typically provided in standard Safety Data Sheets. The LD50 value presented is often derived from computational models (e.g., QSAR - Quantitative Structure-Activity Relationship) or from standard acute oral toxicity studies following OECD (Organisation for Economic Co-operation and Development) guidelines, such as OECD Guideline 401 or 420. These studies generally involve administering the substance to a group of animals (typically rats) at various dose levels and observing mortality over a set period (usually 14 days).

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

4.1. Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust. Use non-sparking tools.
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.

4.2. Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Fluorobenzamide**:

- Eye/Face Protection: Use chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator (e.g., N95 or better).

First Aid Measures

In case of exposure, follow these first aid measures immediately:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

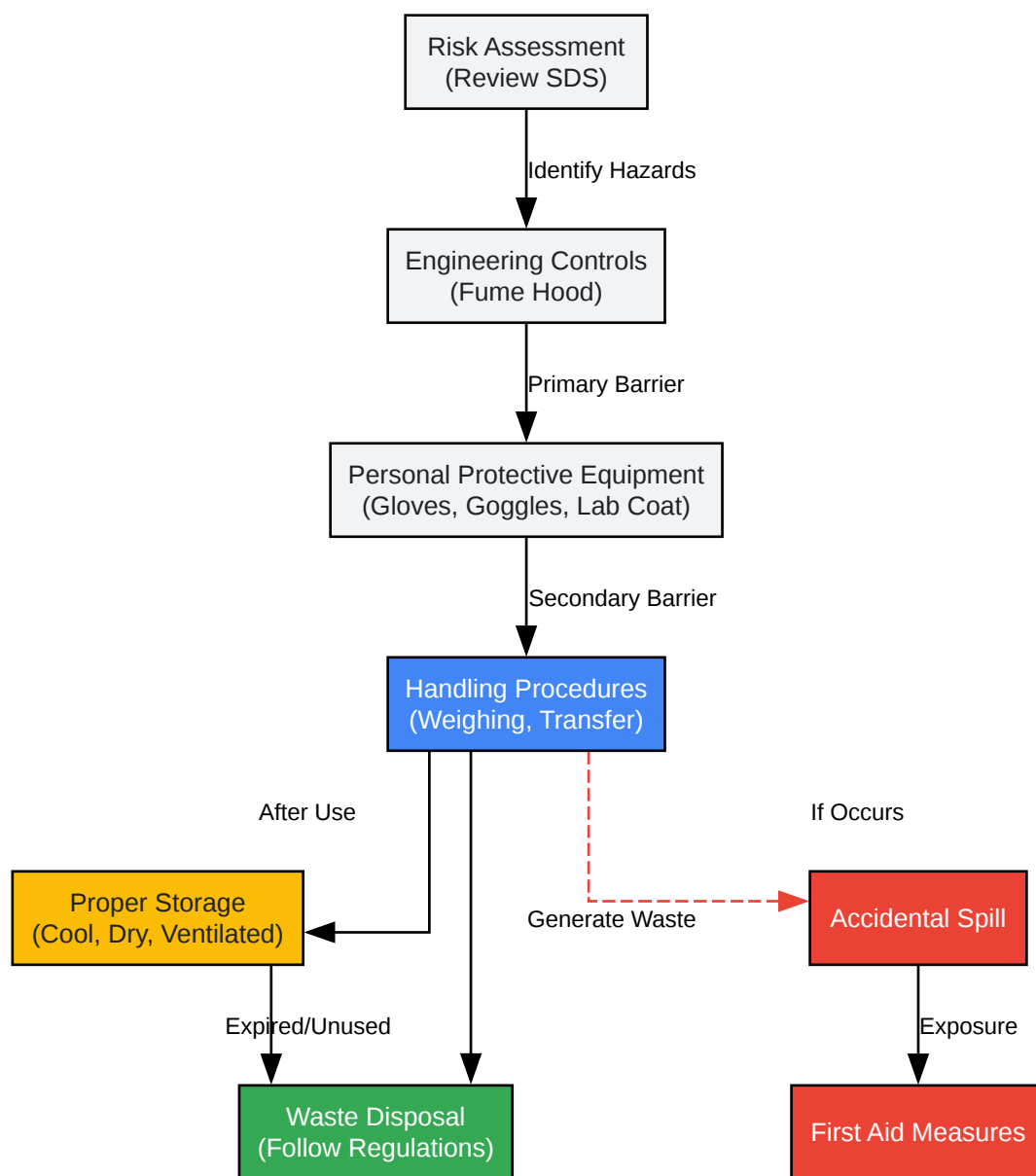
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange for disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Fluorobenzamide**, from initial risk assessment to final disposal.



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